

"Glycyllysine CAS number and molecular formula"

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An In-depth Technical Guide to Glycyl-L-lysine

For Researchers, Scientists, and Drug Development Professionals

Abstract

Glycyl-L-lysine is a dipeptide composed of the amino acids glycine and L-lysine. While its constituent amino acids are fundamental to numerous biological processes, the dipeptide itself remains a subject of nascent research interest. This technical guide provides a comprehensive overview of the available information on Glycyl-L-lysine, including its chemical properties, synthesis, purification, and analysis. It also explores the potential biological significance of this dipeptide, drawing insights from the known functions of its components and related peptides. This document aims to serve as a foundational resource for researchers and professionals in drug development and life sciences who are interested in the chemistry and potential applications of Glycyl-L-lysine.

Core Data Presentation

This section summarizes the fundamental chemical and physical properties of Glycyl-L-lysine.



Property	Value
CAS Number	997-62-6
Molecular Formula	C8H17N3O3
Molecular Weight	203.24 g/mol
IUPAC Name	(2S)-6-amino-2-[(2-aminoacetyl)amino]hexanoic acid
Canonical SMILES	C(CCN)CINVALID-LINKNC(=O)CN
Appearance	White to off-white solid
Solubility	Soluble in water

Synthesis of Glycyl-L-lysine

The synthesis of Glycyl-L-lysine can be achieved through standard peptide synthesis methodologies, primarily solution-phase and solid-phase peptide synthesis (SPPS).

Solution-Phase Synthesis

Solution-phase synthesis involves the coupling of protected amino acid derivatives in a suitable solvent, followed by deprotection to yield the final dipeptide.

Experimental Protocol:

- Protection of Amino Acids:
 - Protect the amino group of glycine, for instance, with a tert-butyloxycarbonyl (Boc) group to form Boc-Gly-OH.
 - Protect the carboxyl group of L-lysine by esterification, for example, to form H-Lys-OMe.
 The ε-amino group of lysine must also be protected, typically with a group orthogonal to the α-amino protecting group, such as benzyloxycarbonyl (Z), to form H-Lys(Z)-OMe.
- Peptide Coupling:



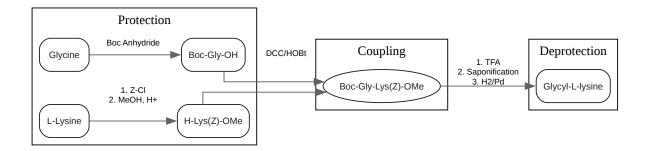
- Activate the carboxyl group of Boc-Gly-OH using a coupling agent such as dicyclohexylcarbodiimide (DCC) or (Benzotriazol-1-yloxy)tris(dimethylamino)phosphonium hexafluorophosphate (BOP).
- React the activated Boc-Gly-OH with H-Lys(Z)-OMe in an appropriate solvent (e.g., dichloromethane or dimethylformamide) to form the protected dipeptide, Boc-Gly-Lys(Z)-OMe.

Deprotection:

- Remove the Boc group using an acid such as trifluoroacetic acid (TFA).
- Saponify the methyl ester to yield the free carboxyl group.
- Remove the Z group by hydrogenolysis to yield Glycyl-L-lysine.

Purification:

Purify the crude product by recrystallization or chromatography.



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Diagram 1: Solution-Phase Synthesis Workflow for Glycyl-L-lysine.

Solid-Phase Peptide Synthesis (SPPS)

SPPS offers a more streamlined approach where the peptide is assembled on a solid resin support.



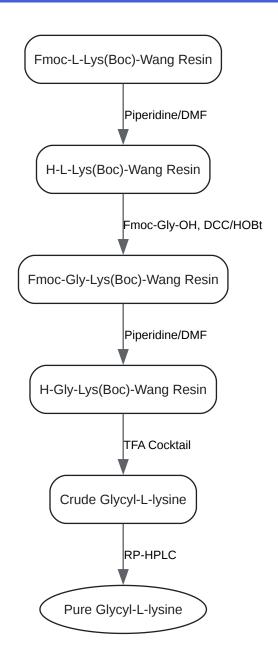




Experimental Protocol:

- Resin Preparation: Start with a pre-loaded resin, such as Fmoc-L-Lys(Boc)-Wang resin.
- Fmoc Deprotection: Remove the fluorenylmethyloxycarbonyl (Fmoc) protecting group from the α-amino group of lysine using a solution of piperidine in DMF.
- Amino Acid Coupling: Activate the carboxyl group of Fmoc-Gly-OH and couple it to the free amino group on the resin-bound lysine.
- Final Deprotection and Cleavage: Remove the Fmoc group from glycine. Cleave the dipeptide from the resin and remove the Boc protecting group from the lysine side chain simultaneously using a strong acid cocktail, typically containing trifluoroacetic acid (TFA).
- Purification: Precipitate the crude peptide in cold diethyl ether and purify by chromatography.





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Diagram 2: Solid-Phase Peptide Synthesis Workflow for Glycyl-L-lysine.

Purification and Analysis Purification by Chromatography

 Ion-Exchange Chromatography: This technique separates molecules based on their net charge. Glycyl-L-lysine, being a basic dipeptide, can be purified using a cation-exchange resin. The peptide is loaded onto the column at a specific pH where it carries a net positive charge and is then eluted by increasing the salt concentration or pH of the buffer.



Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC): RP-HPLC is a high-resolution technique for purifying peptides. The separation is based on the hydrophobicity of the molecules. A C18 column is commonly used, and the peptide is eluted with a gradient of an organic solvent (e.g., acetonitrile) in water, typically with an ion-pairing agent like TFA.

Analytical Characterization

- Mass Spectrometry (MS): Electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) mass spectrometry can be used to confirm the molecular weight of the synthesized Glycyl-L-lysine.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy are
 powerful tools for the structural elucidation of the dipeptide, confirming the presence of both
 glycine and lysine residues and the peptide bond linkage.

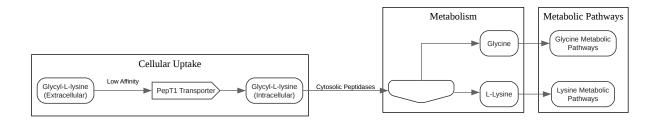
Biological Significance and Potential Applications

The biological role of Glycyl-L-lysine is not yet well-defined. However, insights can be drawn from the functions of its constituent amino acids and the transport mechanisms of small peptides.

Cellular Uptake and Metabolism

Small peptides like Glycyl-L-lysine are primarily absorbed in the intestine through the peptide transporter 1 (PepT1). However, studies have shown that PepT1 has a very low affinity for Gly-Lys.[1] Once inside the cell, dipeptides are typically hydrolyzed by cytosolic peptidases into their constituent amino acids, glycine and L-lysine, which then enter their respective metabolic pathways.





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Diagram 3: Hypothetical Cellular Fate of Glycyl-L-lysine.

Potential Bioactivities

- Nutritional Supplement: Glycyl-L-lysine could serve as a readily absorbable source of glycine and the essential amino acid lysine.
- Drug Delivery: The dipeptide structure could be explored as a carrier for drug molecules, potentially utilizing peptide transporters for targeted delivery.
- Research Tool: As a simple dipeptide, Glycyl-L-lysine can be used in studies of peptide transport, metabolism, and protein chemistry.

Conclusion

Glycyl-L-lysine is a fundamental dipeptide with well-established methods for its chemical synthesis and analysis. While its specific biological functions are yet to be extensively investigated, its composition of two crucial amino acids suggests its potential importance in nutrition and metabolism. Further research is warranted to elucidate the specific roles of Glycyl-L-lysine in cellular processes and to explore its potential applications in the fields of medicine and biotechnology. This guide provides a solid foundation for researchers to embark on such investigations.



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References

- 1. Characterization of the transport of lysine-containing dipeptides by PepT1 orthologs expressed in Xenopus laevis oocytes PubMed [pubmed.ncbi.nlm.nih.gov]
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